

# An In-Depth Technical Guide to the Hafnium-Carbon (Hf-C) System

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## Compound of Interest

Compound Name: *Hafnium carbide (HfC)*

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This technical guide provides a comprehensive overview of the hafnium-carbon (Hf-C) binary phase diagram, a critical system in the field of ultra-high temperature materials. **Hafnium carbide (HfC)** is renowned for its exceptionally high melting point, hardness, and thermal stability, making it a subject of intense research for applications in aerospace, cutting tools, and nuclear industries.<sup>[1][2]</sup> This document summarizes the key phase equilibria, crystallographic data, and the experimental and computational methodologies used to characterize this system.

## Crystalline Phases and Structures

The hafnium-carbon system is characterized by the presence of elemental hafnium and a single, highly stable carbide phase, HfC. Hafnium exists in two allotropic forms: the low-temperature  $\alpha$ -phase and the high-temperature  $\beta$ -phase. The hafnium carbide phase ( $\delta$ -HfC) is notable for its wide range of homogeneity and is typically carbon-deficient, with its composition often expressed as  $\text{HfC}_x$  where 'x' ranges from approximately 0.5 to 1.0.<sup>[3][4]</sup>

The crystallographic properties of the stable phases are summarized in the table below.

Phase	Pearson Symbol	Space Group	Structure Type	Lattice Parameters (approx.)
$\alpha$ -Hf	hP2	P6 <sub>3</sub> /mmc	hcp (A3)	$a = 3.197 \text{ \AA}$ , $c = 5.058 \text{ \AA}$
$\beta$ -Hf	cl2	Im-3m	bcc (A2)	$a = 3.61 \text{ \AA}$
$\delta$ -HfC	cF8	Fm-3m	NaCl (Rock Salt)	$a = 4.641 \text{ \AA}$ <sup>[5]</sup>
C	hP4	P6 <sub>3</sub> /mmc	Graphite	$a = 2.461 \text{ \AA}$ , $c = 6.708 \text{ \AA}$

Note: Lattice parameters can vary with temperature and, in the case of HfC, with stoichiometry.

While the rock-salt structure is the well-known equilibrium phase for HfC, computational studies have predicted several other potential polymorphs, including structures with WC, NiAs, and CsCl types.<sup>[1][6]</sup>

## Phase Equilibria and Invariant Reactions

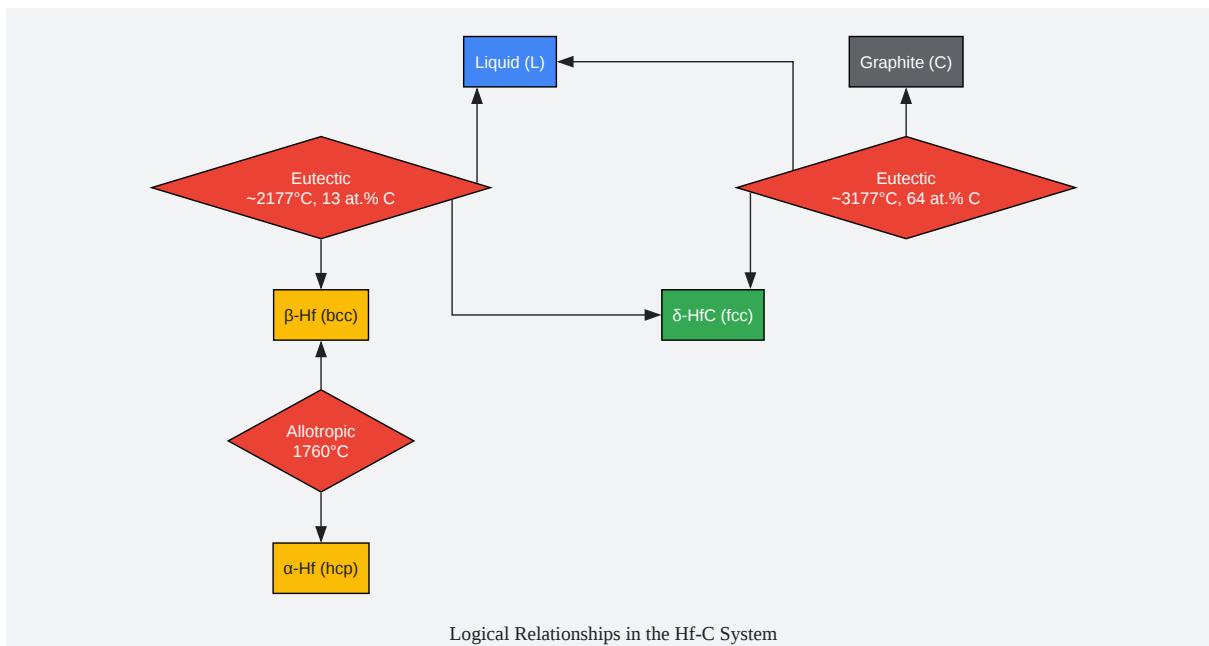
The Hf-C phase diagram defines the thermodynamic equilibrium between phases at different temperatures and compositions. The system is dominated by the high-melting-point hafnium carbide. Key features include two eutectic reactions and one peritectic reaction, along with the allotropic transformation of pure hafnium.

The table below summarizes the critical invariant reactions in the Hf-C system.

Reaction	Type	Temperature (°C)	Composition (at. % C)	Phases in Equilibrium
$L \leftrightarrow \beta\text{-Hf} + \delta\text{-HfC}$	Eutectic	~2177	~13	Liquid, $\beta\text{-Hf}$ , $\delta\text{-HfC}$
$L + C \leftrightarrow \delta\text{-HfC}$	Eutectic	~3177	~64	Liquid, Graphite, $\delta\text{-HfC}$
$\beta\text{-Hf} \leftrightarrow \alpha\text{-Hf}$	Allotropic	1760	0	$\beta\text{-Hf}$ , $\alpha\text{-Hf}$
$L + \delta\text{-HfC} \leftrightarrow \beta\text{-Hf}$	Peritectic	~2227	~1	Liquid, $\delta\text{-HfC}$ , $\beta\text{-Hf}$

Hafnium carbide has one of the highest known melting points for any binary compound, estimated to be around 3900-3958°C.[3][7]

Below is a logical representation of the primary phase relationships in the Hafnium-Carbon system.



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A logical diagram of the primary phases and invariant reactions in the Hf-C system.

## Experimental Protocols for Phase Diagram Determination

The determination of a high-temperature phase diagram like the Hf-C system requires specialized experimental techniques to handle the extreme temperatures and achieve thermodynamic equilibrium.<sup>[8]</sup> The general methodology combines static and dynamic analysis methods.<sup>[9]</sup>

### A. Sample Preparation and Equilibration (Static Method)

- **Alloy Synthesis:** A series of Hf-C alloys with varying compositions are prepared. This is typically done by powder metallurgy (mixing hafnium and carbon powders, pressing, and

sintering) or by arc-melting elemental components in an inert atmosphere.[7]

- Homogenization: The synthesized samples are heat-treated at a high temperature (e.g., 2050°C) for an extended period in a vacuum or inert gas furnace to ensure chemical and phase homogeneity.[7]
- Equilibration and Quenching: Samples are then held at specific temperatures within the phase diagram for a sufficient time to reach equilibrium. Following this, they are rapidly cooled (quenched) to room temperature to preserve the high-temperature phase constitution. [9]

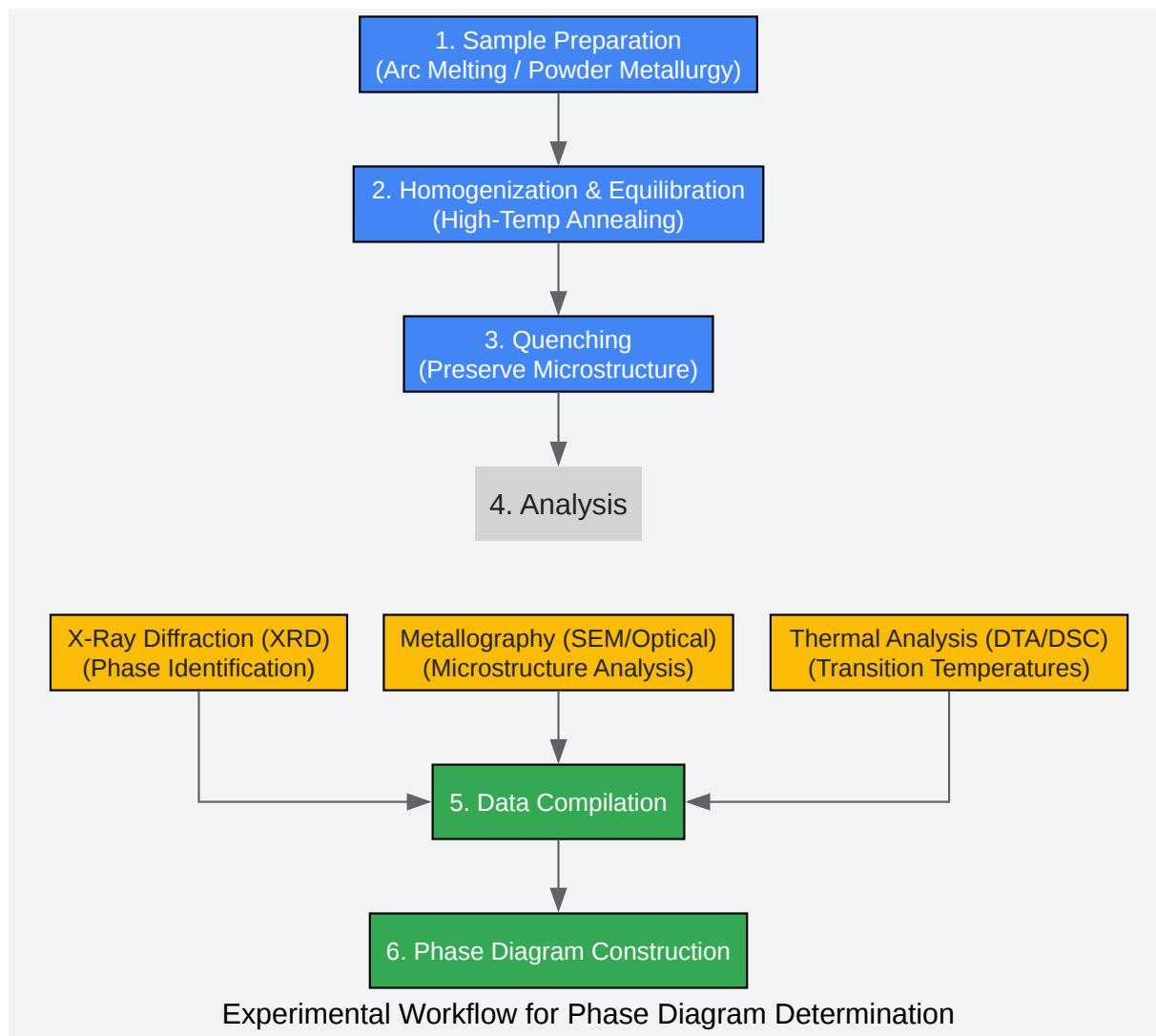
## B. Phase Analysis

- X-Ray Diffraction (XRD): This is the primary technique for identifying the crystalline phases present in the quenched samples. High-temperature XRD can also be used to observe phase transitions in-situ.[8][9]
- Metallography: Polished and etched samples are examined using optical and scanning electron microscopy (SEM) to identify the microstructure, determining the number, morphology, and distribution of phases.[9][10]

## C. Transition Temperature Measurement (Dynamic Method)

- Differential Thermal Analysis (DTA) / Differential Scanning Calorimetry (DSC): These techniques are used to detect the temperatures of phase transitions (solidus, liquidus, eutectic, etc.) by measuring the heat absorbed or released during slow heating or cooling cycles.[8][11] A thermal arrest in the cooling curve indicates a phase change.[10][12]

The following diagram illustrates a typical workflow for the experimental determination of a binary phase diagram.



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A generalized workflow for the experimental determination of a phase diagram.

## Thermodynamic Modeling

In addition to experimental work, computational methods are crucial for refining and assessing phase diagrams. The CALPHAD (CALculation of PHAse Diagrams) technique uses thermodynamic models to describe the Gibbs energy of each phase in the system.[\[13\]](#) By

optimizing model parameters to fit available experimental data (phase boundaries, enthalpies of formation, etc.), a self-consistent thermodynamic description is developed.[14][15] This allows for the calculation of the phase diagram over the entire range of temperatures and compositions, including regions that are difficult to access experimentally.[16]

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## References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Hafnium carbide - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 6. researchgate.net [researchgate.net]
- 7. ntrs.nasa.gov [ntrs.nasa.gov]
- 8. tsapps.nist.gov [tsapps.nist.gov]
- 9. dl.asminternational.org [dl.asminternational.org]
- 10. engineeringnotes.com [engineeringnotes.com]
- 11. researchgate.net [researchgate.net]
- 12. Experiment and results [doitpoms.ac.uk]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Hafnium-Carbon (Hf-C) System]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b088906#phase-diagram-of-the-hafnium-carbon-system>]

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